

An In-depth Technical Guide to 1-(Bromomethyl)-4-fluoro-2-methoxybenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-fluoro-2-methoxybenzene

Cat. No.: B1287055

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety and handling information, and a representative synthesis protocol for **1-(Bromomethyl)-4-fluoro-2-methoxybenzene**. This compound is a valuable building block in medicinal chemistry and materials science, offering a versatile scaffold for the introduction of a fluorinated and methoxylated phenyl ring into more complex molecules.

Chemical Identity and Physical Properties

1-(Bromomethyl)-4-fluoro-2-methoxybenzene, with the CAS number 886498-51-7, is a halogenated aromatic ether.^[1] The presence of the reactive bromomethyl group makes it a useful alkylating agent in organic synthesis.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-(Bromomethyl)-4-fluoro-2-methoxybenzene
CAS Number	886498-51-7 [1]
Molecular Formula	C ₈ H ₈ BrFO [1]
Molecular Weight	219.05 g/mol [1]
Canonical SMILES	COCl=CC(F)=CC=C1CBr [1]

Table 2: Physicochemical Properties

Property	Value	Source(s)
Physical State	Crystalline solid or clear solution	[2] [3]
Boiling Point	220.4 °C at 760 mmHg or 252 °C	[2] [3]
Density	1.488 g/cm ³	[2] [3]
Flash Point	105.3 °C	[3]
Solubility	Soluble in organic solvents.	[4]
Refractive Index	1.531	[3]

Note: Discrepancies exist in the reported boiling point, which may be due to different experimental conditions or purities.

Hazard Identification and Safety Information

1-(Bromomethyl)-4-fluoro-2-methoxybenzene is classified as a hazardous chemical. It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area, preferably within a chemical fume hood.

Table 3: GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	Danger	H314: Causes severe skin burns and eye damage. [5]	
Skin Corrosion/Irritation, Category 1	Danger	H318: Causes serious eye damage.	
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This information is based on data for closely related isomers and should be treated as indicative of the potential hazards.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[6\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.[\[6\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[6\]](#)
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. If victim is fully conscious, give a cupful of water.[\[7\]](#)

Handling and Storage

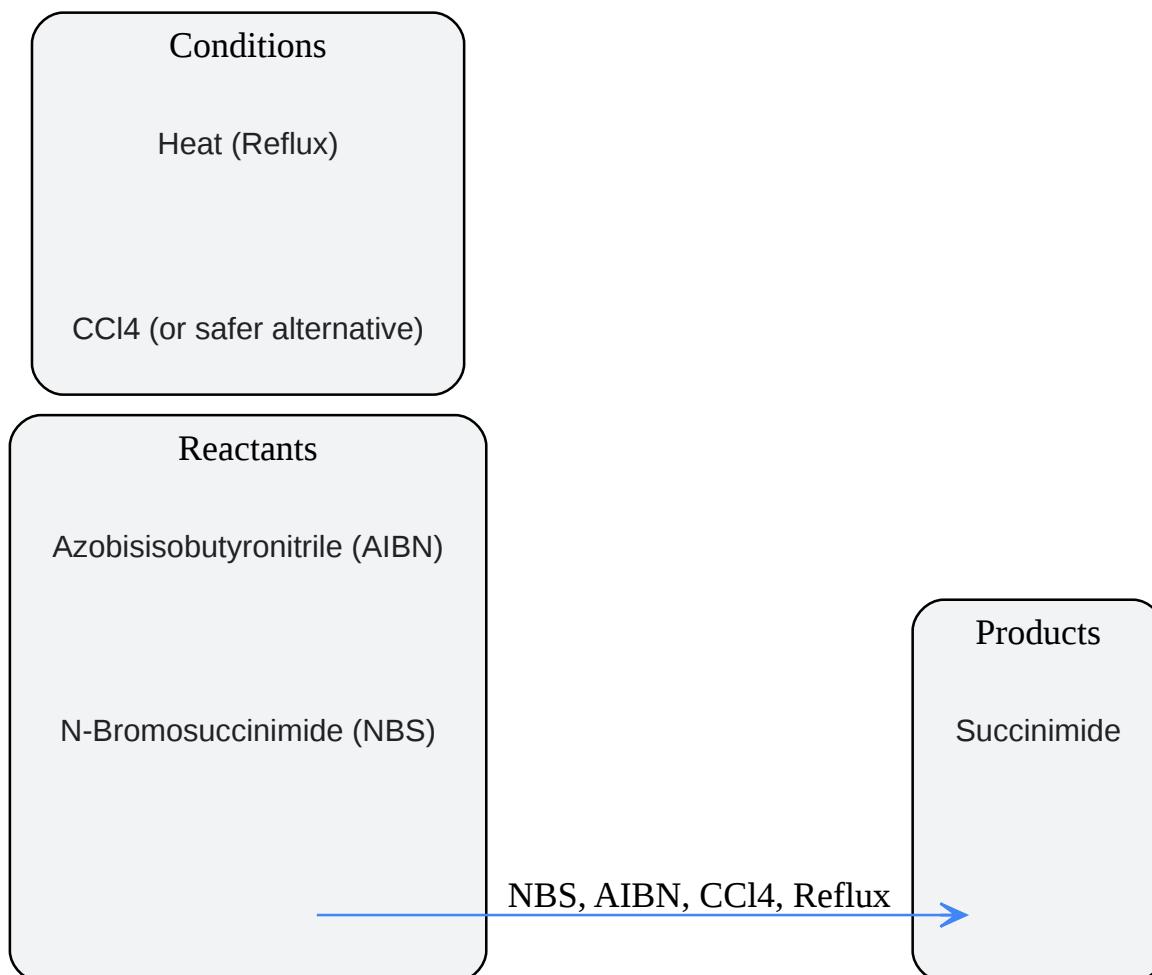
- Handling: Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#) Wash hands thoroughly after handling.[\[6\]](#) Use only in a well-ventilated area.[\[6\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[6\]](#) Keep container tightly closed.[\[6\]](#) It is recommended to store under an inert atmosphere.[\[2\]](#)

Experimental Protocols

Representative Synthesis: Radical Bromination of 4-Fluoro-2-methoxytoluene

The following is a representative experimental methodology for the synthesis of benzylic bromides, adapted from the synthesis of a closely related isomer, 1-(Bromomethyl)-2-fluoro-4-methoxybenzene.^[8] This free-radical bromination of the corresponding toluene precursor is a common and effective method.

Reaction Scheme:



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Caption: Synthesis of **1-(Bromomethyl)-4-fluoro-2-methoxybenzene**.

Materials:

- 4-Fluoro-2-methoxytoluene
- N-Bromosuccinimide (NBS), recrystallized
- Azobisisobutyronitrile (AIBN) or other radical initiator
- Carbon tetrachloride (CCl_4) or a safer alternative solvent (e.g., cyclohexane)
- Saturated sodium bicarbonate solution
- Water
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

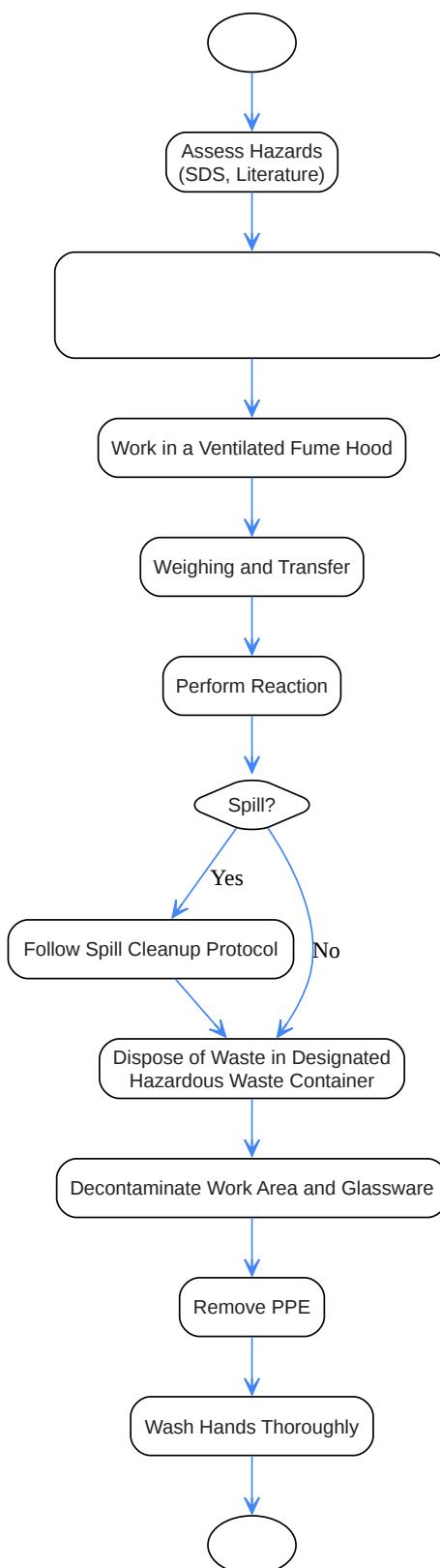
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve 4-fluoro-2-methoxytoluene (1.0 equivalent) in the chosen solvent.
- Addition of Reagents: Add N-Bromosuccinimide (1.05 equivalents) and a catalytic amount of AIBN (approximately 0.02 equivalents) to the solution.
- Reaction: Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen). Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 1-4 hours.^[8]
- Work-up:
 - Once the starting material is consumed, cool the reaction mixture to room temperature.
 - Filter the mixture to remove the solid succinimide byproduct and wash the solid with a small amount of the solvent.
 - Combine the filtrates and transfer to a separatory funnel.

- Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.[8]
- Purification:
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
 - Further purification can be achieved by column chromatography or distillation under reduced pressure.

Logical Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **1-(Bromomethyl)-4-fluoro-2-methoxybenzene** in a laboratory setting.



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Caption: Safe handling workflow for **1-(Bromomethyl)-4-fluoro-2-methoxybenzene**.

Toxicological Information

Currently, there is no specific quantitative toxicological data, such as LD50 or LC50 values, available for **1-(Bromomethyl)-4-fluoro-2-methoxybenzene**. However, based on the hazard classifications of this compound and its isomers, it is known to be corrosive and can cause severe skin burns and eye damage.^[5] Inhalation may cause respiratory tract irritation.^[9] The toxicological properties have not been fully investigated, and it is recommended to handle this chemical with extreme care, assuming high toxicity.^[7]

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